

application of Diversol Bx for sterilizing laboratory equipment

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Compound of Interest

Compound Name: *Diversol Bx*

Cat. No.: *B1168746*

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Disclaimer: The following application notes and protocols are based on the properties of sodium hypochlorite, a common active ingredient in broad-spectrum laboratory disinfectants. As of the date of this document, specific technical data for a product named "**Diversol Bx**" is not publicly available. This information is provided as a representative example for researchers, scientists, and drug development professionals.

Application Notes: Diversol Bx (based on Sodium Hypochlorite)

1. Introduction

Diversol Bx is a broad-spectrum liquid sterilant designed for the disinfection and sterilization of hard, non-porous surfaces and equipment in a laboratory setting. Its efficacy is attributed to its active ingredient, which exhibits strong oxidizing properties, leading to the denaturation of proteins and nucleic acids in microorganisms. These notes provide essential data and protocols for the safe and effective use of **Diversol Bx** in research and development environments.

2. Chemical and Physical Properties

A summary of the key physical and chemical properties of a typical sodium hypochlorite-based sterilant is provided below.

Property	Value
Active Ingredient	Sodium Hypochlorite (NaOCl)
Appearance	Clear, light-yellow liquid
Odor	Chlorine-like
Solubility in Water	Miscible
pH (1% solution)	11-13
Shelf Life (concentrate)	12 months at 25°C
Working Solution Stability	Prepare fresh daily. Discard after 24 hours.

3. Antimicrobial Spectrum

Diversol Bx is effective against a wide range of microorganisms, including bacteria, viruses, fungi, and spores. The table below summarizes the recommended contact times for achieving a 6-log reduction (sterilization level) for various classes of microorganisms.

Microorganism Class	Examples	Recommended Concentration (ppm available chlorine)	Minimum Contact Time (minutes)
Vegetative Bacteria	Pseudomonas aeruginosa, Staphylococcus aureus	500 - 1000	10
Viruses (Enveloped)	Influenza, Herpes Simplex Virus	500	5
Viruses (Non-enveloped)	Norovirus, Rhinovirus	1000 - 5000	10
Fungi (Molds & Yeasts)	Aspergillus brasiliensis, Candida albicans	1000	15
Bacterial Spores	Bacillus subtilis, Clostridium sporogenes	5000	20

4. Material Compatibility

Careful consideration of material compatibility is crucial to prevent damage to laboratory equipment.

Material Class	Compatible	Generally Incompatible (Corrosion/Degradation Risk)
Metals	316 Stainless Steel (short-term exposure)	Aluminum, Brass, Carbon Steel, 304 Stainless Steel
Plastics	Polypropylene (PP), Polyethylene (PE), PVC	Polycarbonate (PC), Polystyrene (PS) - potential for crazing
Elastomers	Silicone, Viton™	Natural Rubber, Neoprene
Other	Borosilicate Glass	Soft metals, certain coatings

Note: Always rinse thoroughly with sterile, deionized water after the required contact time to remove any residue and minimize the risk of corrosion.

Experimental Protocols

1. Preparation of Working Solutions

It is critical to prepare fresh working solutions of **Diversol Bx** daily. Use the following formula to calculate the required volume of concentrate:

$$\text{Volume of Concentrate (mL)} = (\text{Required ppm} \times \text{Final Volume (L)}) / (\text{Stock Concentration (ppm)} \times 0.001)$$

Example: To prepare 1 L of a 1000 ppm solution from a 5% (50,000 ppm) stock concentrate:
 $(1000 \text{ ppm} \times 1 \text{ L}) / (50,000 \text{ ppm} \times 0.001) = 20 \text{ mL of concentrate}$

Protocol:

- Don appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.
- Measure the required volume of deionized water into a clean, dedicated container.
- Carefully measure and add the calculated volume of **Diversol Bx** concentrate to the water.

- Gently mix the solution. Do not shake vigorously.
- Label the container with the solution concentration, preparation date, and "Expires 24 hours after preparation."

2. Sterilization of Non-Porous Laboratory Equipment (e.g., Glassware, Stainless Steel Instruments)

This protocol outlines the steps for sterilizing items that can be fully immersed.

Protocol:

- Pre-Cleaning: Thoroughly clean all items with a suitable laboratory detergent to remove all organic and inorganic soil. Rinse with deionized water and allow to dry.
- Preparation of Sterilant: Prepare a fresh working solution of **Diversol Bx** at the desired concentration (refer to the Antimicrobial Spectrum table).
- Immersion: Completely immerse the pre-cleaned items in the **Diversol Bx** solution, ensuring there are no trapped air bubbles.
- Contact Time: Allow the items to soak for the minimum required contact time based on the target microorganisms.
- Rinsing: Aseptically remove the items from the solution and rinse thoroughly with sterile, deionized water to remove all traces of the sterilant.
- Drying: Allow the items to air dry in a laminar flow hood or a controlled clean environment.

3. Disinfection of Laboratory Surfaces (e.g., Benchtops, Biosafety Cabinets)

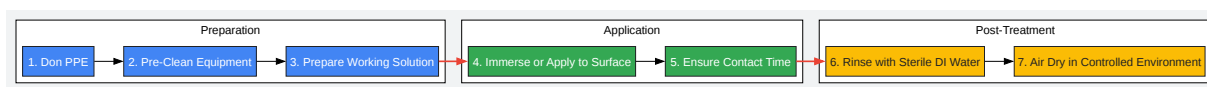
This protocol is for the application of **Diversol Bx** to surfaces.

Protocol:

- Pre-Cleaning: Clean the surface with a laboratory detergent to remove any visible soil.

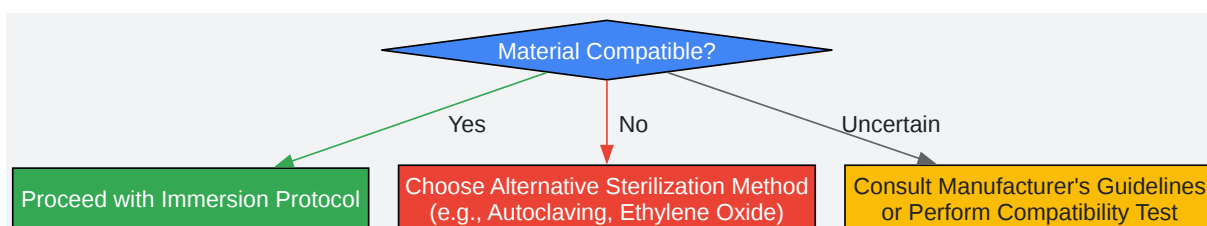
- Application: Apply the prepared **Diversol Bx** working solution to the surface using a clean, lint-free cloth or wipe. Ensure the entire surface is wetted.
- Contact Time: Allow the surface to remain wet for the required contact time.
- Wipe Down: After the contact time has elapsed, wipe the surface with a cloth dampened with 70% ethanol or sterile deionized water to remove any residue.

Visualizations



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Caption: Sterilization workflow for laboratory equipment using **Diversol Bx**.



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Caption: Decision-making process for material compatibility with **Diversol Bx**.

- To cite this document: BenchChem. [application of Diversol Bx for sterilizing laboratory equipment]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1168746#application-of-diversol-bx-for-sterilizing-laboratory-equipment\]](https://www.benchchem.com/product/b1168746#application-of-diversol-bx-for-sterilizing-laboratory-equipment)

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